

Data Presentation: Quantitative Properties of Sorbitan Monooctadecanoate

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Compound of Interest

Compound Name: Sorbitan monooctadecanoate

CAS No.: 60842-51-5

Cat. No.: B10781299

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Sorbitan monooctadecanoate, also known as Sorbitan monostearate or Span 60, is a non-ionic surfactant widely used as an emulsifying, dispersing, and wetting agent in pharmaceuticals, cosmetics, and food products.^[1] Its efficacy in these applications is largely dictated by its HLB value.

Property	Value	Reference(s)
HLB Value	4.7	^{[2][3][4][5][6][7][8]}
Chemical Formula	C ₂₄ H ₄₆ O ₆	^{[1][2]}
Molecular Weight	430.62 g/mol	^{[1][2]}
Saponification Value	147–157 mg KOH/g	^{[2][4]}
Acid Value	≤10 mg KOH/g	^{[2][4]}
Hydroxyl Value	235–260 mg KOH/g	^{[2][4]}

The low HLB value of **Sorbitan monooctadecanoate** (4.7) indicates its lipophilic (oil-loving) nature, making it an effective water-in-oil (W/O) emulsifier.^{[3][9]}

Experimental Protocols for HLB Determination

The HLB value of a surfactant can be determined through several methods, both empirical and instrumental. For fatty acid esters of polyhydric alcohols like **Sorbitan monooleate**, the Griffin's method based on saponification is a classical and widely used approach.^{[3][10]}

Griffin's Method (for Polyhydric Alcohol Fatty Acid Esters)

This method, proposed by William C. Griffin in 1949, allows for the calculation of the HLB value from the saponification number of the ester and the acid number of the fatty acid.^{[9][11]}

Formula:

$$\text{HLB} = 20 * (1 - S / A)$$

Where:

- S is the saponification number of the ester.
- A is the acid number of the fatty acid (stearic acid in this case).

Detailed Methodology:

- Determination of Saponification Value (S):
 - Accurately weigh approximately 2 grams of **Sorbitan monooleate** into a 250 mL flask.
 - Add 25.0 mL of 0.5 N alcoholic potassium hydroxide (KOH) solution.
 - Connect the flask to a reflux condenser and heat on a steam bath for 30 minutes, swirling the flask frequently.
 - Add 1 mL of phenolphthalein indicator to the hot solution and titrate the excess KOH with 0.5 N hydrochloric acid (HCl) until the pink color just disappears.
 - Perform a blank titration under the same conditions, omitting the sample.

- The saponification value is calculated using the following equation: $S = [(B - V) * N * 56.1] / W$ Where:
 - B = volume of HCl used for the blank (mL)
 - V = volume of HCl used for the sample (mL)
 - N = normality of the HCl solution
 - 56.1 = molecular weight of KOH
 - W = weight of the sample (g)
- Determination of Acid Value of Stearic Acid (A):
 - The acid value of the fatty acid used in the synthesis of the sorbitan ester is required. This is typically provided by the supplier or can be determined by titrating a known weight of the fatty acid dissolved in a suitable solvent with a standardized solution of potassium hydroxide.
- Calculation of HLB Value:
 - Substitute the determined saponification value (S) and the acid value of stearic acid (A) into the Griffin's formula to calculate the HLB value.

Davies' Method

Another theoretical method, proposed by Davies in 1957, calculates the HLB value based on the contribution of different chemical groups within the molecule.^{[9][11]} Each group is assigned a specific number, and the HLB is calculated by summing these group numbers.

Formula:

$$HLB = 7 + \Sigma(\text{hydrophilic group numbers}) - n \times 0.475$$

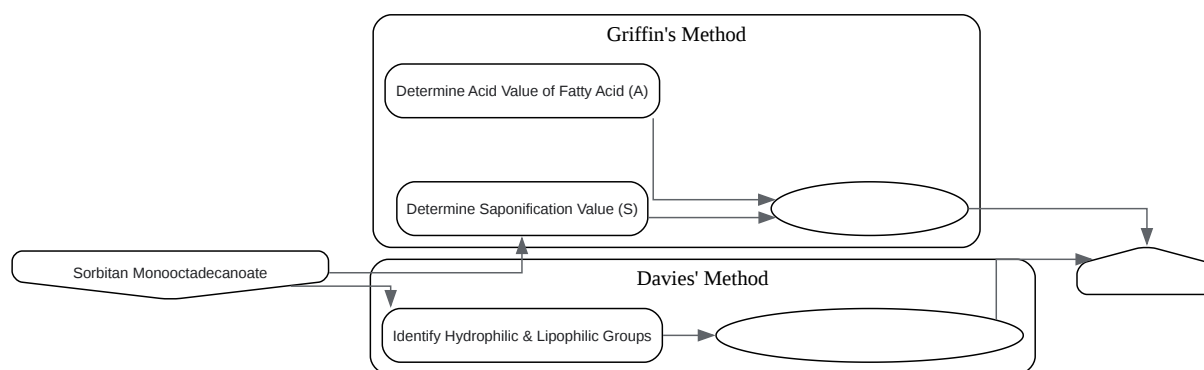
Where:

- n is the number of -CH₂- groups in the lipophilic portion of the molecule.

While this method is advantageous as it considers the strength of different hydrophilic groups, Griffin's method is more commonly cited for sorbitan esters.

Mandatory Visualization

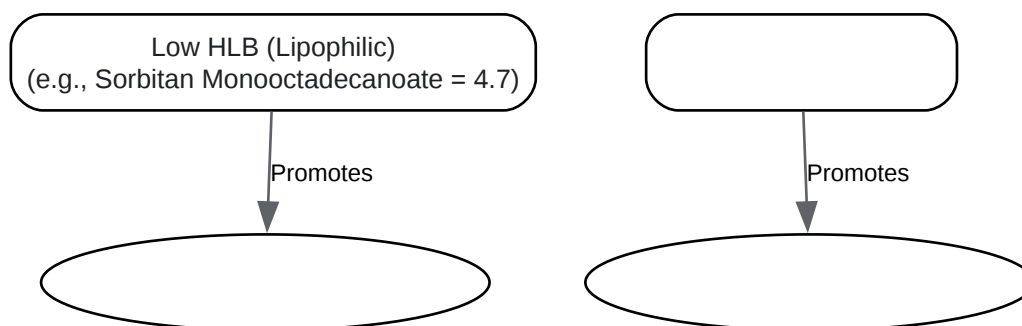
The following diagrams illustrate the logical relationships in HLB determination and the application of **Sorbitan monooleadecanoate**.



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Caption: Workflow for determining the HLB value.

HLB Scale



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Caption: Relationship between HLB value and emulsion type.

Conclusion

The HLB value of 4.7 for **Sorbitan monoctadecanoate** is a critical parameter that defines its function as a lipophilic, non-ionic surfactant.[2][3][4][5][6][7][8] This value, readily determined through established protocols like Griffin's method, guides formulation scientists in selecting the appropriate emulsifier to achieve stable and effective drug delivery systems, particularly for water-in-oil emulsions. A thorough understanding of the principles behind HLB and its experimental determination is indispensable for the rational design of pharmaceutical and other formulated products.

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